

Navigating the Acquisition of 3-Propylthiolane: A Technical Guide for Researchers

Author: BenchChem Technical Support Team. **Date:** November 2025

Compound of Interest

Compound Name: **3-Propylthiolane**

Cat. No.: **B15482872**

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For researchers, scientists, and professionals in drug development, the procurement of specific chemical entities is a critical starting point for discovery. This technical guide addresses the commercial availability and acquisition of **3-Propylthiolane**, a sulfur-containing heterocyclic compound. Our investigation indicates that **3-Propylthiolane** is not a readily available catalog chemical. Therefore, this guide provides essential information on its closely related isomer, 2-Propylthiolane, potential procurement strategies through custom synthesis, and a logical workflow for researchers requiring this specific molecule.

Commercial Availability Assessment

Extensive searches of chemical supplier databases reveal that **3-Propylthiolane** is not offered as a stock item. In such cases, researchers have two primary alternative pathways: utilizing a structurally similar, commercially available isomer or engaging a custom synthesis service to produce the exact molecule of interest.

Profile of the Commercial Isomer: 2-Propylthiolane

The closest commercially available structural isomer to **3-Propylthiolane** is 2-Propylthiolane. While not identical, its availability provides a potential starting point for research or as a reference compound.

Chemical and Physical Properties of 2-Propylthiolane

The following table summarizes the key physical and chemical properties of 2-Propylthiolane, providing a baseline for researchers.

Property	Value	Source
CAS Number	1551-34-4	[1] [2] [3] [4]
Molecular Formula	C7H14S	[1] [2] [3]
Molecular Weight	130.25 g/mol	[1] [2]
Synonyms	2-Propyltetrahydrothiophene, Thiolane, 2-propyl-	[1] [3]

Note: Further physical properties such as boiling point, density, and spectral data may be available from specific suppliers upon request.

Commercial Suppliers of 2-Propylthiolane

While a comprehensive list of all potential suppliers is beyond the scope of this guide, researchers can inquire with major chemical suppliers who stock other thiolane derivatives. It is recommended to search for the CAS number 1551-34-4 on the websites of prominent chemical vendors.

Custom Synthesis of 3-Propylthiolane

For research that strictly requires **3-Propylthiolane**, custom synthesis is the most viable route of acquisition. This process involves contracting a specialized chemical synthesis company to prepare the compound on a fee-for-service basis.

Leading Custom Synthesis Providers

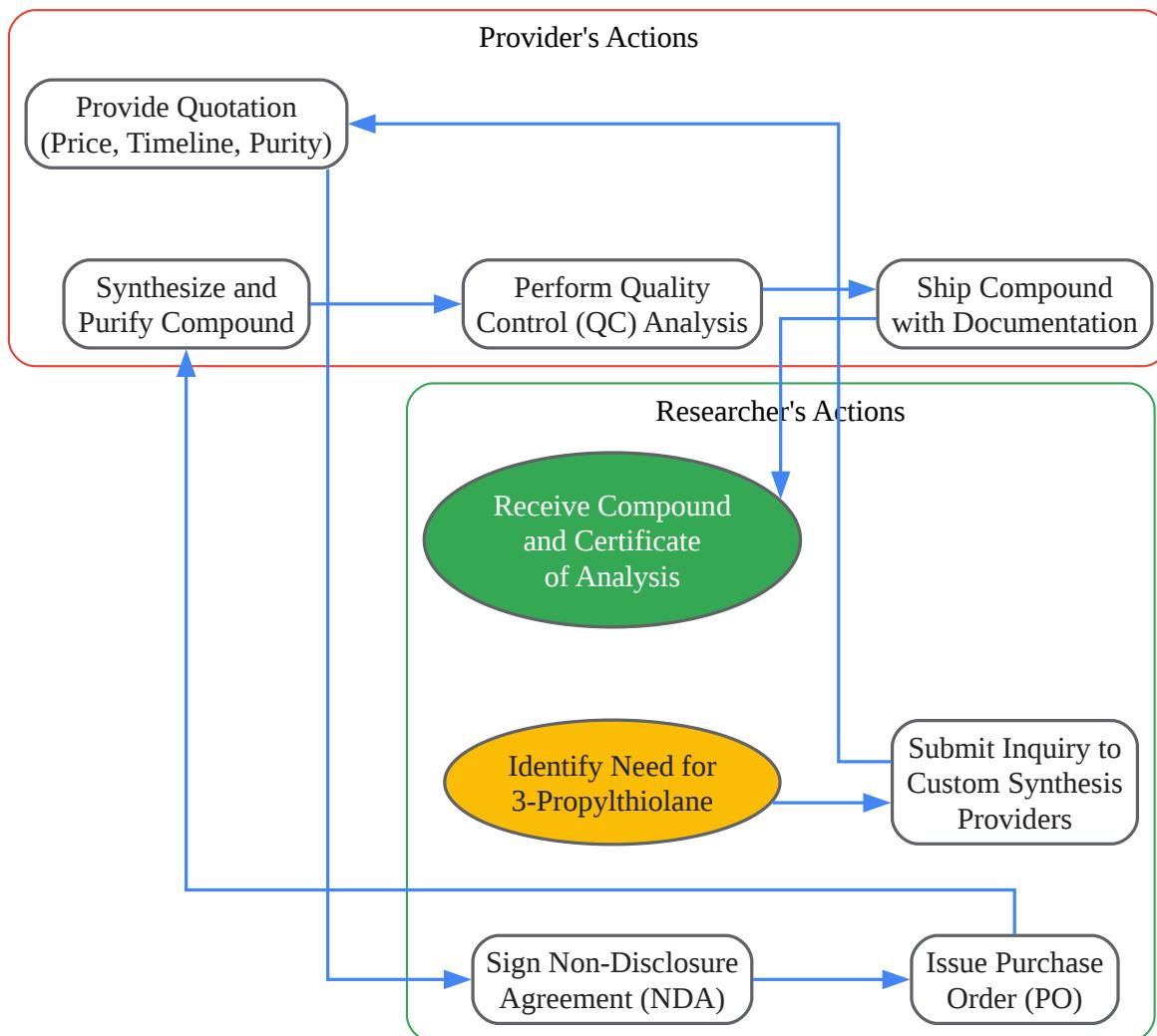
Several companies specialize in the synthesis of complex organic molecules, including heterocyclic compounds. These organizations have the expertise and equipment to develop synthetic routes and produce compounds that are not commercially available. Researchers can engage with companies such as:

- BOC Sciences: Offers custom synthesis of a wide array of molecules, including heterocyclic compounds, and can provide services from route design to final product delivery.[\[5\]](#)

- Frontier Specialty Chemicals: Specializes in complex organic molecule synthesis, including heterocyclic compounds, and offers services from design and development to scale-up and optimization.[\[6\]](#)
- Sarchem Labs: Provides custom chemical synthesis services with expertise in areas such as heterocyclic synthesis and asymmetric synthesis.[\[7\]](#)
- Tocris Custom Chemistry Services: Capable of synthesizing high-quality, complex organic molecules on scales from milligrams to kilograms, with experience in heterocyclic chemistry.[\[8\]](#)
- Cayman Chemical: Offers chemical synthesis services for complex molecules, including small molecule, drug-like heterocyclic compounds.[\[9\]](#)

The Custom Synthesis Workflow

The process of obtaining a custom-synthesized chemical typically follows a structured workflow. The diagram below illustrates the key stages involved, from initial inquiry to receiving the final product.



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A typical workflow for the custom synthesis of a non-commercially available chemical.

Experimental Protocols: A Note on Synthesis

A specific, validated synthesis protocol for **3-Propylthiolane** is not readily available in the searched literature. The development of a synthetic route would be a key part of the custom synthesis process. A potential starting point for a synthetic chemist could involve the alkylation

of a suitable thiol with a propyl-containing electrophile, or the cyclization of a precursor molecule containing both the thiol and propyl moieties. A recent publication on the lithium-catalyzed synthesis of 3-sulfanyl-oxetanes from oxetan-3-ols and various thiols presents a modern approach to forming C-S bonds at the 3-position of a heterocycle and may offer methodological insights.[10]

Signaling Pathways and Applications

As **3-Propylthiolane** is not a commercially available compound, there is a lack of published research detailing its biological activity, including any involvement in signaling pathways or its applications in drug development. The broader class of thiolane-containing molecules, however, has been identified in a number of bioactive natural products and therapeutic agents, exhibiting a range of activities such as anti-viral, anti-cancer, and anti-microbial properties. This suggests that novel thiolane derivatives like **3-Propylthiolane** could be of interest in drug discovery programs.

Conclusion

While **3-Propylthiolane** is not a chemical that can be purchased "off-the-shelf," this guide provides researchers with a clear path forward. The commercially available isomer, 2-Propylthiolane, can serve as a useful tool in some research contexts. For studies where **3-Propylthiolane** is essential, the custom synthesis route is a practical and well-established option. By engaging with a reputable custom synthesis provider, researchers can obtain this and other novel molecules, thereby enabling the advancement of their scientific and drug development objectives.

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- To cite this document: BenchChem. [Navigating the Acquisition of 3-Propylthiolane: A Technical Guide for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15482872#commercial-suppliers-of-3-propylthiolane>]

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